

(Z-IETD)2-Rh 110 Principle of Detection: An In-depth Technical Guide

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Compound of Interest

Compound Name: (Z-IETD)2-Rh 110

Cat. No.: B15587640

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This technical guide provides a comprehensive overview of the core principles and methodologies for the detection of caspase-8 activity using the fluorogenic substrate **(Z-IETD)2-Rh 110**. This substrate is a powerful tool for studying the extrinsic apoptosis pathway and for screening potential therapeutic agents that modulate this critical cellular process.

Core Principle of Detection

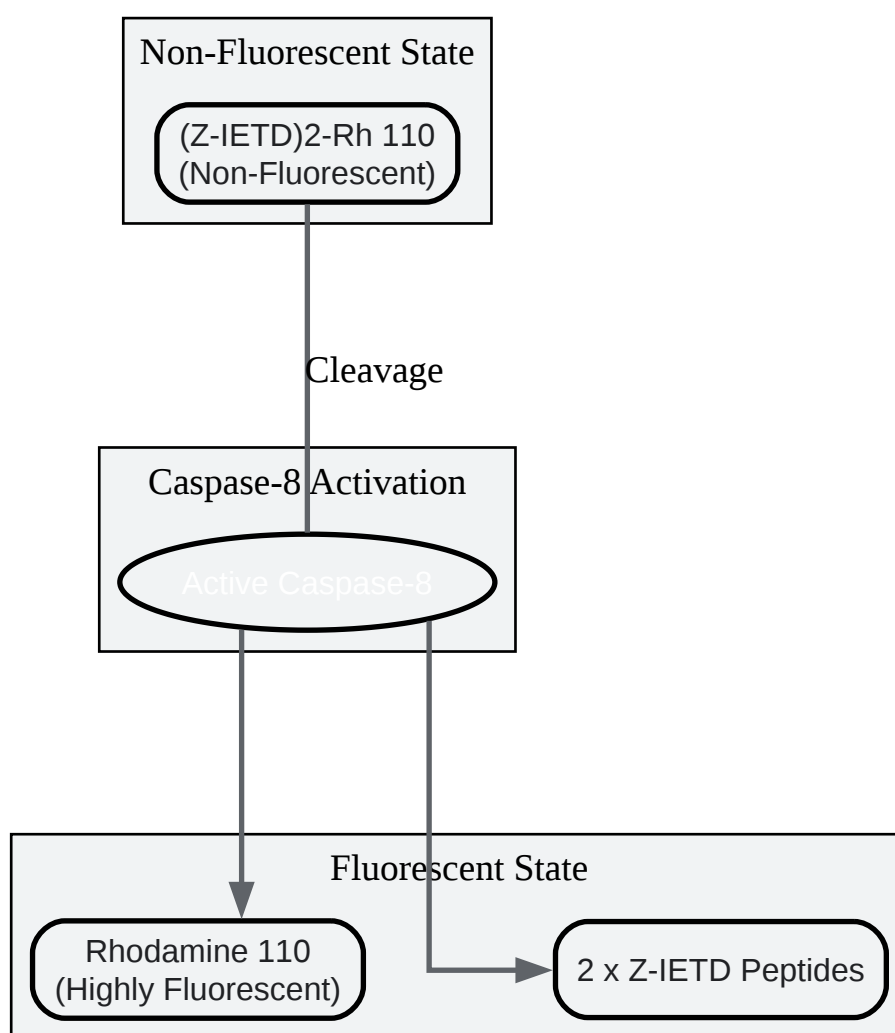
The detection of caspase-8 activity using **(Z-IETD)2-Rh 110** is based on the highly specific enzymatic cleavage of a peptide substrate linked to a fluorophore. The substrate consists of the rhodamine 110 (Rh 110) molecule, which is chemically linked to two tetrapeptide sequences, Ile-Glu-Thr-Asp (IETD), via amide bonds. The N-terminus of the peptide is protected by a benzyloxycarbonyl (Z) group, which enhances cell permeability.

In its native state, the **(Z-IETD)2-Rh 110** substrate is non-fluorescent as the rhodamine 110 molecule is quenched by the attached peptide chains. Caspase-8, a key initiator caspase in the extrinsic apoptosis pathway, specifically recognizes and cleaves the peptide bond after the aspartate residue in the IETD sequence.^{[1][2]} This enzymatic cleavage occurs in a two-step process. The initial cleavage of one IETD peptide results in a mono-substituted intermediate

with minimal fluorescence. Subsequent cleavage of the second IETD peptide releases the free rhodamine 110 molecule, which is intensely fluorescent.[3] The resulting increase in fluorescence intensity is directly proportional to the activity of caspase-8 in the sample.

The fluorescence of the liberated rhodamine 110 can be measured using a fluorescence microplate reader, fluorometer, or fluorescence microscope.[1] This allows for the quantitative determination of caspase-8 activity in cell lysates or in living cells.

Visualizing the Detection Principle



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Caption: Principle of **(Z-IETD)2-Rh 110** cleavage by active caspase-8.

Quantitative Data Presentation

The following tables summarize the key quantitative parameters associated with the **(Z-IETD)2-Rh 110** caspase-8 assay. Data is compiled from various sources and commercial kits.

Parameter	Value	Reference
Substrate Specificity	Preferentially cleaved by Caspase-8. May also be cleaved by other caspases like caspase-3, though less efficiently.	[3]
Excitation Wavelength (λ_{ex})	~488 nm / 496 nm	[3][4]
Emission Wavelength (λ_{em})	~520 nm / 523 nm	[3][4]
Assay Type	Fluorometric, Endpoint or Kinetic	[5]
Detection Method	Fluorescence Microplate Reader, Fluorometer, Fluorescence Microscopy, Flow Cytometry	[1]

Performance Characteristic	Value/Range	Notes
Limit of Detection (LOD)	Not explicitly defined in most literature for (Z-IETD)2-Rh 110. Generally in the low nanomolar range for similar rhodamine-based caspase assays.	Dependent on instrument sensitivity and experimental conditions.
Dynamic Range	Typically linear over several orders of magnitude of enzyme concentration.	A standard curve using free Rhodamine 110 is recommended for quantification. [6]
Signal-to-Background Ratio	High, due to the quenched nature of the uncleaved substrate.	Can be influenced by cell autofluorescence and reagent purity.
Incubation Time	30 minutes to 2 hours	Varies depending on cell type, apoptosis inducer, and temperature. [7] [8]

Experimental Protocols

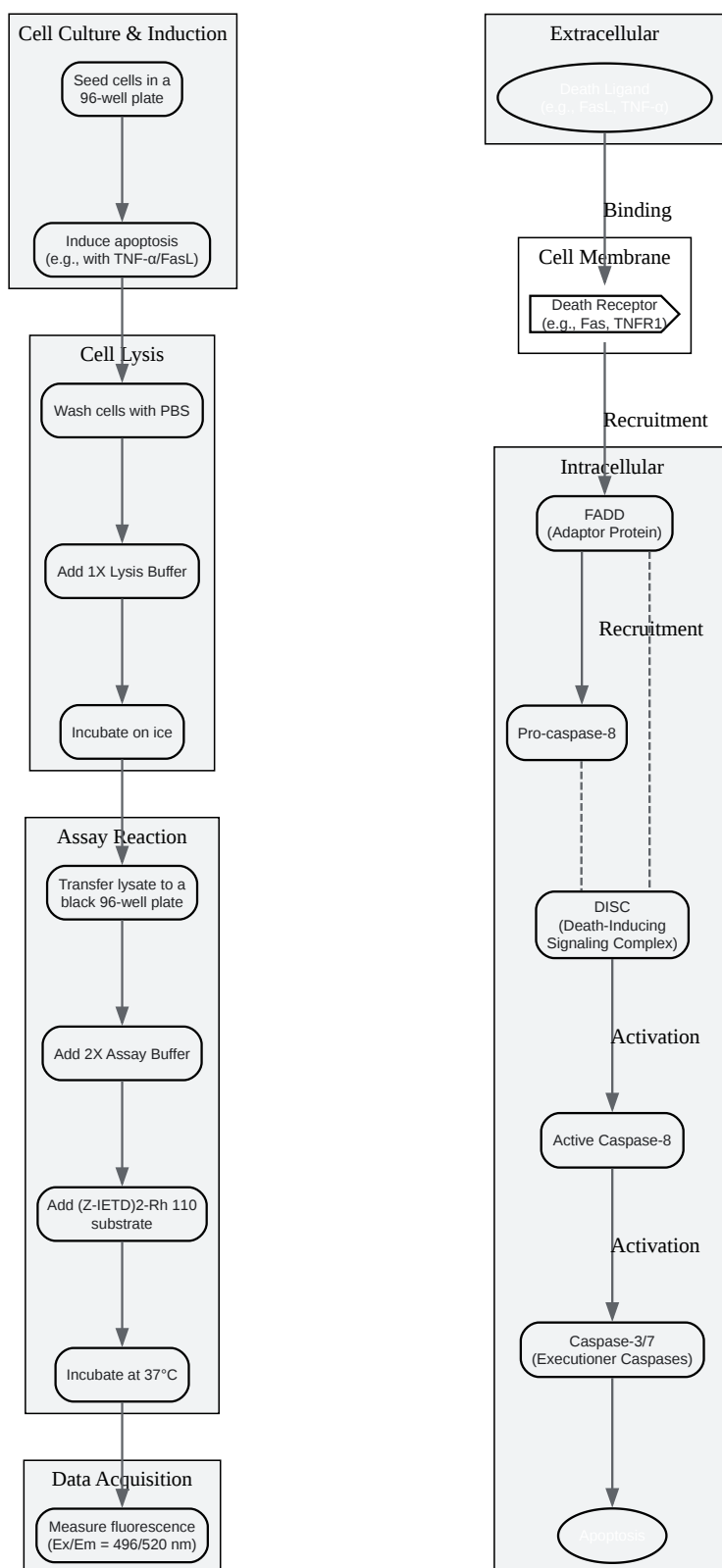
This section provides a detailed, synthesized methodology for measuring caspase-8 activity in cultured cells using **(Z-IETD)2-Rh 110**.

Reagent Preparation

- Lysis Buffer (5X): 250 mM HEPES (pH 7.4), 25 mM CHAPS, 25 mM DTT. Store at -20°C. Dilute to 1X with sterile water before use.
- Assay Buffer (2X): 40 mM HEPES (pH 7.4), 4 mM EDTA, 0.2% CHAPS, 10 mM DTT, 10% Sucrose. Store at -20°C. Dilute to 1X with sterile water before use.
- **(Z-IETD)2-Rh 110** Substrate (1 mM): Reconstitute lyophilized substrate in DMSO. Store at -20°C, protected from light.

- Rhodamine 110 Standard (1 mM): Reconstitute lyophilized Rhodamine 110 in DMSO. Store at -20°C, protected from light.
- Caspase-8 Inhibitor (Optional): Z-IETD-FMK (10 mM in DMSO). Store at -20°C.

Experimental Workflow



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